

An In-depth Technical Guide to the Safe Handling of Ethyl 3-benzoylacrylate

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Compound of Interest

Compound Name: Ethyl 3-benzoylacrylate

Cat. No.: B082413

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Ethyl 3-benzoylacrylate** (CAS No. 17450-56-5), a chemical intermediate utilized in various research and development applications. Due to its hazardous properties, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the integrity of research.

Hazard Identification and Classification

Ethyl 3-benzoylacrylate is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The compound presents the following hazards:

- Skin Irritation (Category 2): Causes skin irritation upon direct contact.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Acute Dermal Toxicity (Category 3): Toxic in contact with skin.[\[4\]](#)
- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[4\]](#)

- Skin Sensitization (Category 1): May cause an allergic skin reaction.[4][5]

Some sources also indicate potential for serious eye damage and long-term adverse effects on aquatic life.[3][5]

GHS Hazard Statements: H315, H319, H335[1][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl 3-benzoylacrylate** is provided in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
CAS Number	17450-56-5	[1][4][6]
Molecular Formula	C ₁₂ H ₁₂ O ₃	[3]
Molecular Weight	204.22 g/mol	[6]
Appearance	Liquid	[6]
Boiling Point	184-185 °C / 25 mmHg	[6][7]
Density	1.112 g/mL at 25 °C	[6][7]
Refractive Index	n _{20/D} 1.543	[6][7]
Flash Point	113 °C (235.4 °F) - closed cup	[6][7]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure risks.

3.1. Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[1][4]
- Avoid direct contact with skin and eyes by wearing appropriate personal protective equipment.[1][3]

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][3]
- Use non-sparking tools to prevent ignition.[1]
- Wash hands thoroughly after handling.[1][2]
- Contaminated work clothing should not be allowed out of the workplace.[5]

3.2. Storage:

- Store in a cool, dry, and well-ventilated place.[1][3]
- Keep the container tightly closed.[1][3]
- Store locked up.[1][3]
- Store apart from incompatible materials and foodstuff containers.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Ethyl 3-benzoylacrylate**:

PPE Type	Specifications	Reference
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[1]
Skin Protection	Protective gloves (inspected prior to use) and impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	[1] [3]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter cartridge (e.g., type ABEK (EN14387)).	[3] [7]

Emergency Procedures

In the event of an emergency, follow these first-aid and spill response measures.

5.1. First-Aid Measures:

Exposure Route	First-Aid Protocol	Reference
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[1] [3]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical help.	[1] [3] [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	[1] [3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[1] [3]

5.2. Accidental Release Measures:

- Ensure adequate ventilation and evacuate personnel to safe areas.[\[3\]](#)[\[4\]](#)
- Wear appropriate personal protective equipment.[\[3\]](#)[\[4\]](#)
- Prevent the product from entering drains.[\[3\]](#)

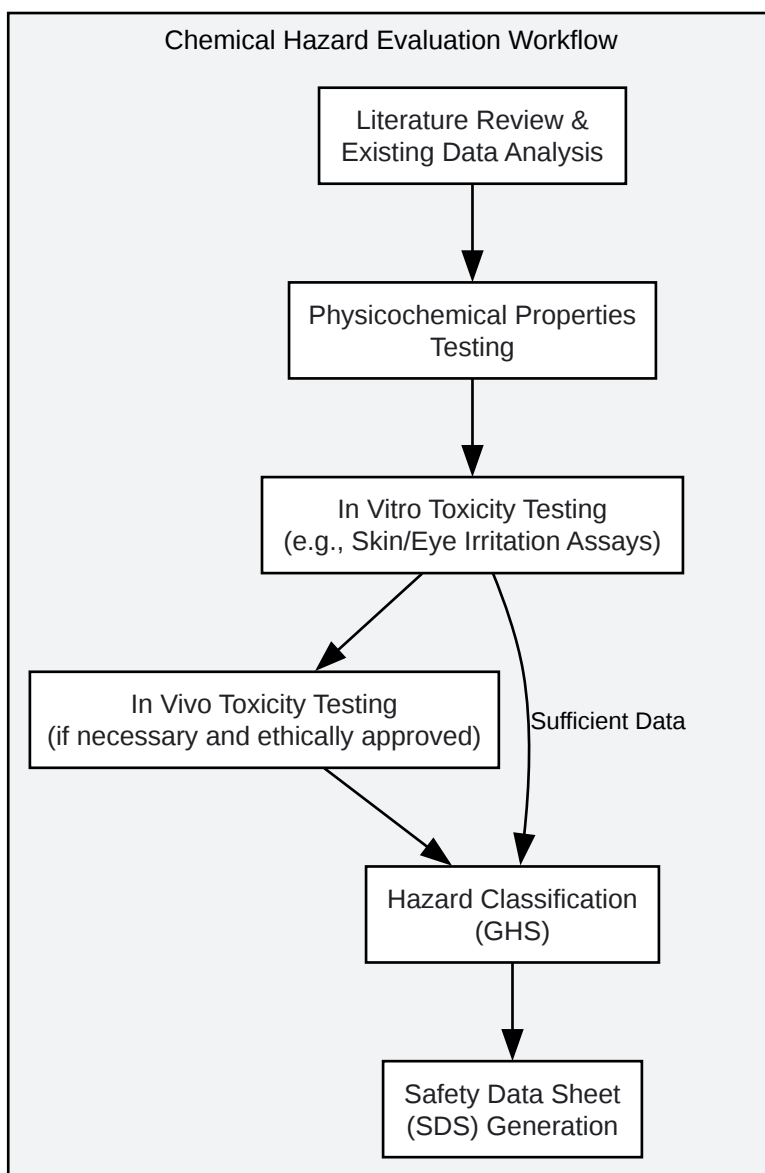
- Contain the spill using an inert absorbent material (e.g., sand, earth).[3][4]
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[3]

5.3. Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1][3]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[1][3]

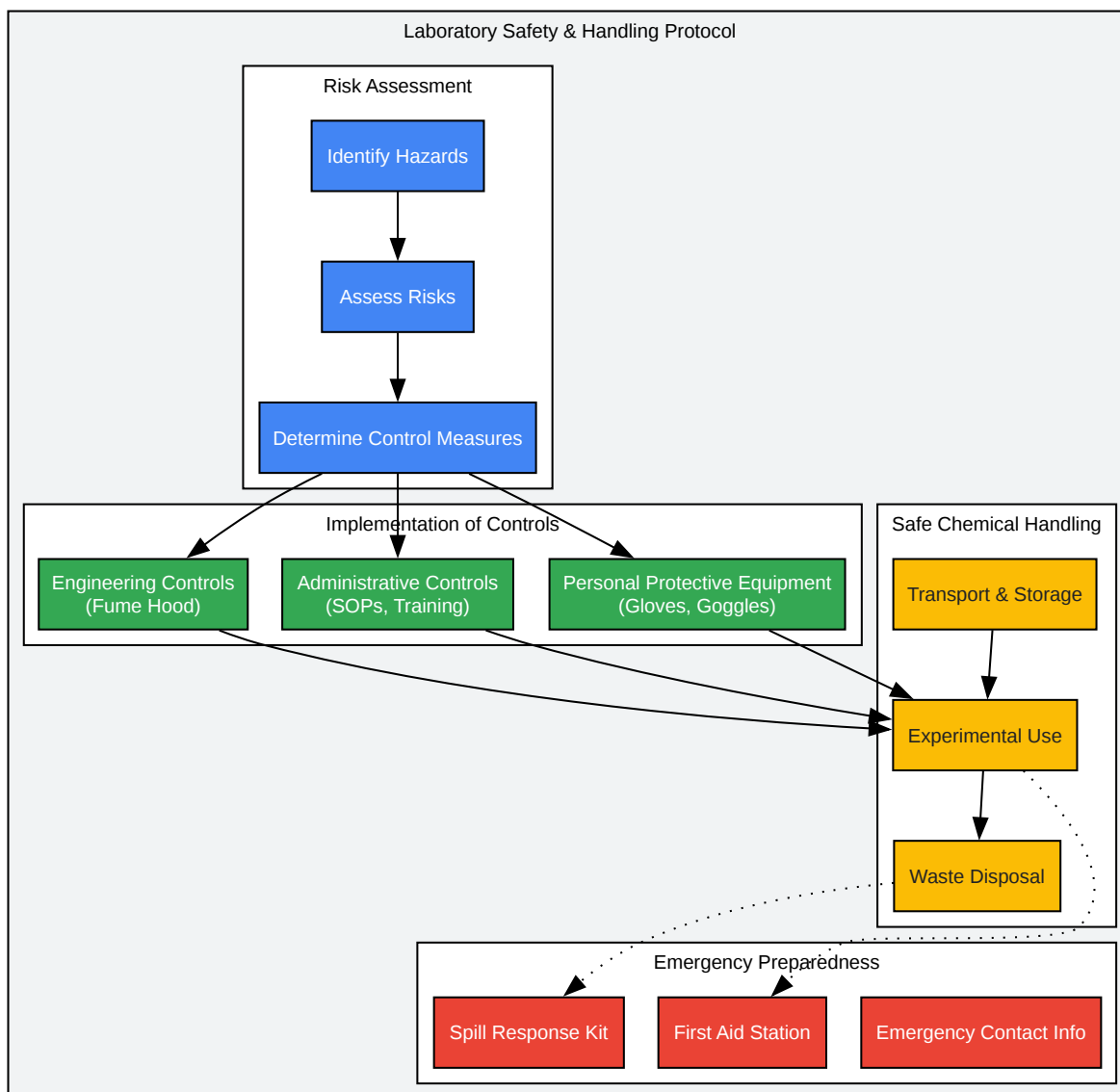
Experimental Protocols & Workflows

While specific experimental protocols for the safety assessment of **Ethyl 3-benzoylacrylate** are not publicly available, the following diagrams illustrate a generalized workflow for chemical hazard evaluation and a logical flow for ensuring laboratory safety.



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Caption: Generalized workflow for chemical hazard evaluation.



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Caption: Logical flow for safe laboratory handling of hazardous chemicals.

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations.

[1] Do not allow the product to enter drains or waterways.[3] Contaminated packaging should be treated as the product itself.

Disclaimer: This document is intended as a guide and is not exhaustive. Researchers should always consult the most current Safety Data Sheet (SDS) provided by the supplier before handling **Ethyl 3-benzoylacrylate** and adhere to all institutional and regulatory safety protocols.

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